

# Use of 2-(Methylthio)ethanol as a solvent in chemical reactions

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Compound of Interest

Compound Name: 2-(Methylthio)ethanol

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## Application Notes and Protocols: 2-(Methylthio)ethanol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **2-(Methylthio)ethanol**, including its chemical and physical properties, applications in chemical synthesis, and safety and handling guidelines. While **2-(Methylthio)ethanol** is primarily utilized as a versatile chemical intermediate and raw material, this document also addresses its potential as a solvent.

## **Application Notes**

**2-(Methylthio)ethanol**, also known as 2-hydroxyethyl methyl sulfide, is a bifunctional molecule containing both a hydroxyl group and a thioether moiety.[1] This unique structure makes it a valuable building block in various fields of chemical synthesis.[2][3] It is recognized as an important raw material and intermediate in the production of pharmaceuticals, agrochemicals, and dyestuffs.[2][3]

A summary of the key physical and chemical properties of **2-(Methylthio)ethanol** is presented in the table below. This data is essential for its appropriate use in experimental settings.

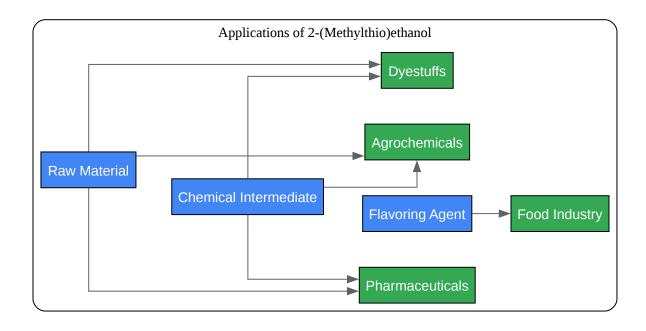


Property	Value	References
Molecular Formula	C <sub>3</sub> H <sub>8</sub> OS	[1][4]
Molecular Weight	92.16 g/mol	[1][4]
CAS Number	5271-38-5	[1][4]
Appearance	Colorless to pale yellow liquid	[5][6]
Boiling Point	169-171 °C	[2][4][7]
Density	1.06 g/mL at 25 °C	[2][4][7]
Refractive Index	n20/D 1.4930 (lit.)	[2][4][7]
Flash Point	70 °C (158 °F) - closed cup	[4][5][8]
Solubility	Not miscible in water, soluble in alcohol.	[2][3][5]
Vapor Pressure	0.483 mmHg at 25 °C (est.)	[5]

**2-(Methylthio)ethanol** serves as a key starting material in a variety of chemical transformations. Its dual functionality allows for selective reactions at either the hydroxyl or the sulfur center. It is a known component in the synthesis of more complex molecules and has been identified as a volatile component in some fruits.[1][2] In the field of drug development, its structural motif is incorporated into various target molecules. Furthermore, it is used as a flavoring agent in the food industry.[1]

While its use as a primary solvent in chemical reactions is not widely documented in scientific literature, its physical properties, such as a relatively high boiling point and miscibility with alcohols, suggest its potential applicability in specific reaction conditions where a polar, protic solvent with a thioether functionality might be beneficial. The related compound, 2-(ethylthio)ethanol, has been described as a useful solvent, indicating that thioether alcohols as a class may have such applications.[9]





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Caption: Logical relationships of **2-(Methylthio)ethanol** applications.

**2-(Methylthio)ethanol** is a combustible liquid and should be handled with appropriate safety precautions.[10][11] It is advisable to work in a well-ventilated area and to wear personal protective equipment, including gloves and safety glasses.[4][10] The substance has a characteristic stench.[10][11] In case of fire, use carbon dioxide, dry chemical, or alcoholresistant foam.[10] Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[10][11] It is incompatible with strong acids and oxidizing agents.[3][10]

## **Experimental Protocols**

A thorough review of the scientific literature did not yield any detailed experimental protocols where **2-(Methylthio)ethanol** is used as the primary solvent for a chemical reaction. Its application is predominantly as a reactant or a building block.

Below is a representative protocol for a reaction where **2-(Methylthio)ethanol** is used as a key reactant.



This protocol describes the synthesis of polymers with pendant thioether groups, which can be further modified for various applications, including as delivery agents for siRNA.

#### Materials:

- 2-(Methylthio)ethanol
- Monomer (e.g., methacrylates)
- Initiator (e.g., AIBN)
- Solvent (e.g., toluene)
- Standard laboratory glassware for polymerization
- Inert atmosphere setup (e.g., nitrogen or argon line)

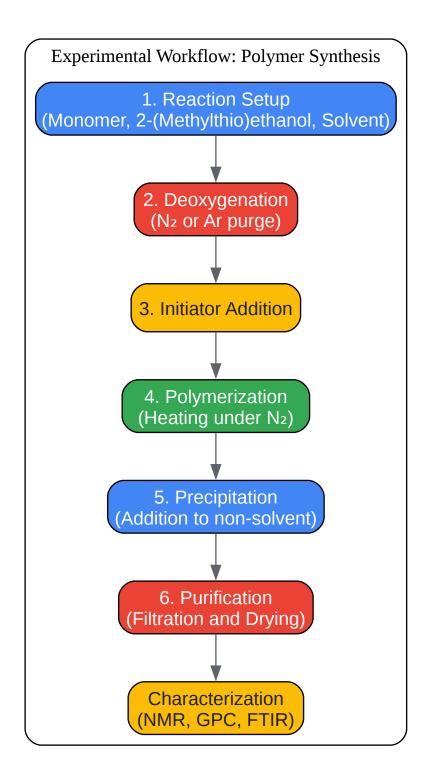
#### Procedure:

- Reaction Setup: A round-bottom flask is equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet. The flask is charged with the desired monomer, **2-(Methylthio)ethanol** (acting as a chain transfer agent), and the solvent.
- Inerting the System: The reaction mixture is deoxygenated by bubbling nitrogen or argon through the solution for at least 30 minutes.
- Initiation: The initiator (e.g., AIBN) is added to the reaction mixture.
- Polymerization: The reaction mixture is heated to the appropriate temperature for the chosen initiator (typically 60-80 °C for AIBN) and stirred under an inert atmosphere for the desired reaction time (e.g., 24 hours).
- Work-up: After the reaction is complete, the mixture is cooled to room temperature. The polymer is then precipitated by adding the reaction mixture dropwise to a non-solvent (e.g., cold methanol or hexane).
- Purification: The precipitated polymer is collected by filtration, washed with the non-solvent, and dried under vacuum to a constant weight.



#### Quantitative Data:

The molecular weight and polydispersity of the resulting polymer can be controlled by varying the ratio of monomer to **2-(Methylthio)ethanol**. The final product can be characterized by techniques such as <sup>1</sup>H NMR, GPC, and FTIR.





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Caption: Workflow for the synthesis of thioether-containing polymers.

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